

Ditetradecyl Sebacate: Application Notes for Industrial Lubricants

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Compound of Interest

Compound Name: Ditetradecyl sebacate

Cat. No.: B15346147

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Disclaimer: Specific performance data for **ditetradecyl sebacate** as an industrial lubricant is not readily available in the public domain. The following application notes are based on the known properties of similar long-chain diester lubricants, particularly other sebacate esters. It is highly recommended that specific testing be conducted on **ditetradecyl sebacate** to confirm its suitability for any given application.

Introduction

Ditetradecyl sebacate is a diester synthesized from sebacic acid and tetradecanol. As a member of the dibasic acid ester family, it possesses inherent characteristics that make it a candidate for a high-performance lubricant base stock or additive. Sebacate esters are known for their excellent viscosity-temperature characteristics, low-temperature fluidity, and good thermal stability. These properties suggest that **ditetradecyl sebacate** could be beneficial in demanding industrial applications where consistent performance across a wide temperature range is critical.

Potential Industrial Applications

Based on the performance of analogous sebacate esters like dioctyl sebacate (DOS), **ditetradecyl sebacate** is anticipated to be a valuable component in the formulation of:

- **Engine Oils:** Its expected high viscosity index would contribute to stable viscosity and lubrication protection from cold start-ups to high operating temperatures.

- **Hydraulic Fluids:** Good thermal and oxidative stability are crucial for the longevity and reliability of hydraulic systems.
- **Gear Oils:** The inherent lubricity of ester-based lubricants can help reduce friction and wear in gear systems.
- **Compressor Oils:** Low volatility and high flash points are desirable for safety and reduced oil consumption in compressor applications.
- **Greases:** As a base oil in grease formulations, it could provide excellent low-temperature performance and mechanical stability.

Performance Characteristics (Comparative Data)

While specific data for **ditetradecyl sebacate** is unavailable, the following table summarizes the typical properties of other sebacate esters used as lubricants. These values can serve as a general guideline for the expected performance of **ditetradecyl sebacate**. The longer alkyl chains of **ditetradecyl sebacate** would likely result in a higher viscosity, a higher flash point, and potentially a higher pour point compared to shorter-chain sebacates.

Property	Dioctyl Sebacate (DOS)	Di-2-ethylhexyl Sebacate (D2EHS)	Expected Trend for Ditetradecyl Sebacate	Test Method
Kinematic Viscosity @ 100°C (cSt)	~3-5	~3-5	Higher	ASTM D445
Kinematic Viscosity @ 40°C (cSt)	~12-15	~12-15	Higher	ASTM D445
Viscosity Index	>150	>150	High	ASTM D2270
Pour Point (°C)	-50 to -60	<-60	Potentially Higher	ASTM D97
Flash Point (°C)	>200	>190	Higher	ASTM D92
Oxidative Stability	Good to Excellent	Good to Excellent	Good to Excellent	ASTM D943 / D2272

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **ditetradecyl sebacate** as an industrial lubricant.

Kinematic Viscosity (ASTM D445)

Objective: To determine the kinematic viscosity of the lubricant, a measure of its resistance to flow under gravity.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type).
- Constant temperature bath with precise temperature control ($\pm 0.02^{\circ}\text{C}$).
- Timer accurate to 0.1 seconds.

Procedure:

- Select a viscometer tube where the flow time will be at least 200 seconds.
- Filter the sample of **ditetradecyl sebacate** through a fine-mesh screen to remove any particulate matter.
- Charge the viscometer with the sample in accordance with the instrument's instructions.
- Place the charged viscometer in the constant temperature bath set to the desired temperature (e.g., 40°C or 100°C).
- Allow the viscometer to equilibrate for at least 30 minutes.
- Using suction, draw the liquid up into the measuring bulb of the viscometer.
- Release the suction and measure the time it takes for the liquid meniscus to pass between the two calibration marks.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.

Viscosity Index (ASTM D2270)

Objective: To calculate the viscosity index (VI), an empirical number that indicates the effect of temperature change on the kinematic viscosity of the oil. A higher VI indicates a smaller change in viscosity with temperature.

Procedure:

- Determine the kinematic viscosity of the **ditetradecyl sebacate** sample at both 40°C and 100°C using the ASTM D445 protocol.
- Use the measured viscosities and the formulas provided in the ASTM D2270 standard to calculate the viscosity index. The calculation involves comparing the viscosity change of the sample with that of two reference oils.

Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which the lubricant will continue to flow.

Apparatus:

- Pour point test jar.
- Jacketed cooling bath.
- Thermometer.

Procedure:

- Pour the **ditetradecyl sebacate** sample into the test jar to the marked level.
- Heat the sample to a specified temperature to dissolve any wax crystals.
- Cool the sample at a specified rate in the cooling bath.
- At every 3°C interval, remove the jar from the bath and tilt it to see if the oil flows.
- The pour point is the lowest temperature at which movement of the oil is observed, plus 3°C.

Flash Point (ASTM D92 - Cleveland Open Cup)

Objective: To determine the lowest temperature at which the vapors of the lubricant will ignite when a small flame is passed over the surface.

Apparatus:

- Cleveland Open Cup apparatus.
- Heating source.
- Test flame applicator.
- Thermometer.

Procedure:

- Fill the test cup with the **ditetradecyl sebacate** sample to the filling mark.
- Heat the sample at a specified, constant rate.
- As the temperature rises, pass the test flame across the cup at regular intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite.

Oxidative Stability (ASTM D2272 - Rotating Pressure Vessel Oxidation Test - RPVOT)

Objective: To evaluate the oxidation stability of the lubricant in the presence of water and a copper catalyst under pressurized oxygen.

Apparatus:

- Rotating pressure vessel (bomb).
- Oxygen supply.
- Constant temperature bath.
- Pressure recorder.

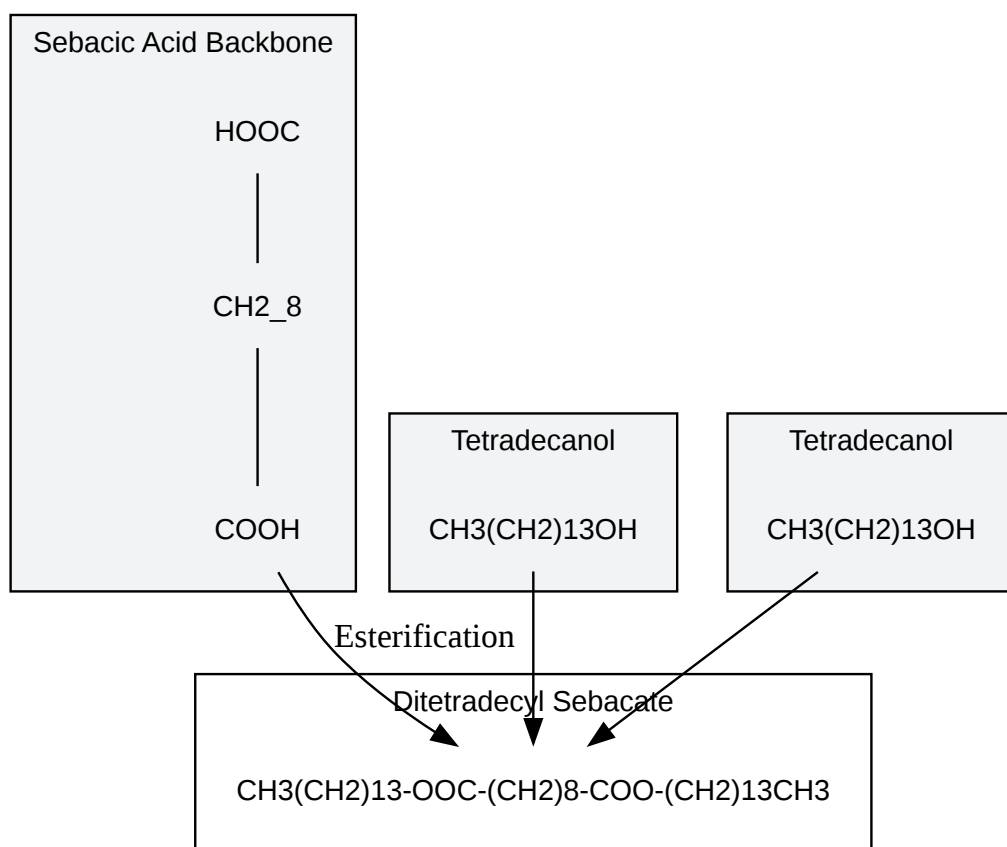
Procedure:

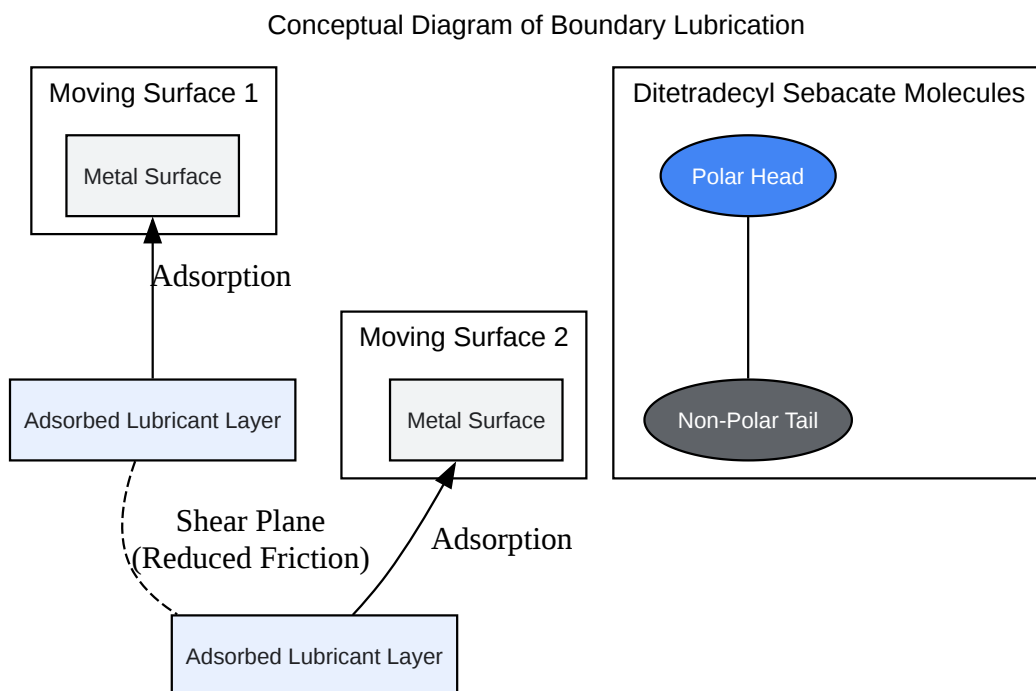
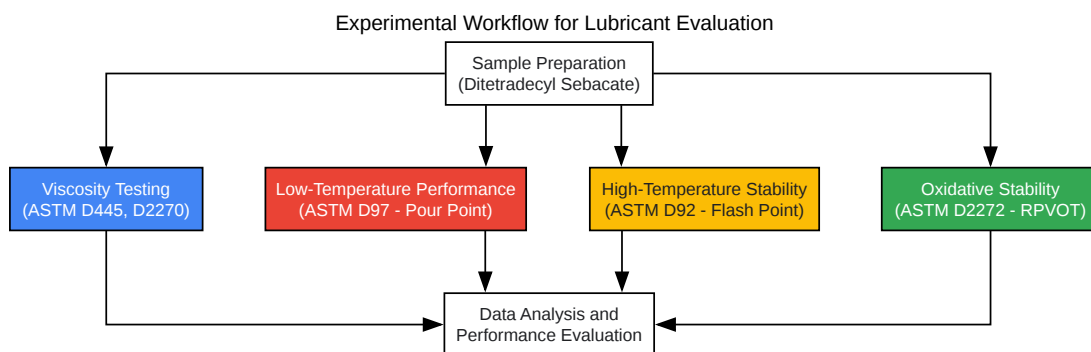
- Place a coiled copper catalyst in a glass container with the **ditetradecyl sebacate** sample and distilled water.
- Seal the container in the pressure vessel.
- Pressurize the vessel with oxygen to a specified pressure.
- Place the vessel in a constant temperature bath (e.g., 150°C) and rotate it at a specified speed.

- Monitor the pressure inside the vessel. The test is complete when the pressure drops by a specified amount from the maximum pressure.
- The result is reported as the time in minutes to reach the specified pressure drop, with longer times indicating better oxidation stability.

Visualizations

Molecular Structure of Ditetradecyl Sebacate





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